

potential off-target effects of RK-582

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Compound of Interest

Compound Name: RK-582

Cat. No.: B15588762

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Technical Support Center: RK-582

Welcome to the technical support center for **RK-582**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the potential off-target effects of **RK-582** and to offer troubleshooting support for experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **RK-582**?

A1: **RK-582** is a potent and selective inhibitor of Tankyrase-1 (TNKS1/PARP5A) and Tankyrase-2 (TNKS2/PARP5B), which are members of the Poly(ADP-ribose) polymerase (PARP) family of enzymes.[1][2] By inhibiting Tankyrase activity, **RK-582** stabilizes the β -catenin destruction complex, leading to the downregulation of the Wnt/ β -catenin signaling pathway.[3][4] This pathway is frequently hyperactivated in certain cancers, such as colorectal cancer.[2]

Q2: What are the known on-target effects of **RK-582** in cells?

A2: The primary on-target effect of **RK-582** is the inhibition of the Wnt/ β -catenin signaling pathway. This can be observed experimentally by an accumulation of AXIN2, a key component

of the β -catenin destruction complex, and a subsequent decrease in the levels of both total and active β -catenin.[3] This leads to reduced transcription of Wnt target genes.[4]

Q3: Has the selectivity of **RK-582** been profiled against other PARP family members?

A3: Yes, **RK-582** has been shown to be highly selective for Tankyrase 1 and 2 over other PARP family members. It exhibits over 200-fold selectivity against PARP1, PARP2, and PARP10.[3]

Q4: Have any comprehensive off-target screening studies for **RK-582** been published?

A4: To date, a comprehensive, publicly available kinome-wide or broad off-target screening profile for **RK-582** has not been identified in the scientific literature. While it shows high selectivity within the PARP family, its interactions with the wider human kinome and other protein families have not been fully characterized in published studies.

Q5: Are there any potential off-target liabilities based on the chemical structure of **RK-582**?

A5: **RK-582** belongs to the spiroindolinone class of chemical compounds. While specific off-target data for **RK-582** is limited, other molecules with a spiroindolinone scaffold have been reported to interact with a range of protein targets. Therefore, it is prudent for researchers to consider the possibility of off-target effects on unrelated proteins. Some kinase inhibitors with different scaffolds have been found to have off-target effects on kinases such as EGFR and VEGFR-2, and other protein-protein interactions, such as the MDM2-p53 interaction.[5][6] However, it is crucial to emphasize that these are theoretical possibilities based on the chemical scaffold and have not been experimentally confirmed for **RK-582**.

Troubleshooting Guide

Observed Issue	Potential Cause	Suggested Action
Cellular phenotype does not correlate with Wnt/ β -catenin pathway inhibition.	The observed effect may be due to an off-target activity of RK-582.	1. Validate On-Target Engagement: Confirm inhibition of the Wnt/β-catenin pathway by measuring AXIN2 accumulation and/or β-catenin degradation via Western blot. 2. Orthogonal Approach: Use a structurally unrelated Tankyrase inhibitor to see if the phenotype is recapitulated. 3. Genetic Knockdown: Use siRNA or CRISPR to knockdown Tankyrase 1 and/or 2 and observe if the phenotype is consistent with RK-582 treatment.
Unexpectedly high level of cytotoxicity at concentrations effective for Wnt inhibition.	Off-target inhibition of a protein essential for cell viability.	1. Dose-Response Analysis: Determine the IC₅₀ for Wnt inhibition and the GI₅₀ for cell growth inhibition. A large discrepancy may suggest off-target toxicity. 2. Kinome Profiling: If resources permit, perform a broad kinase selectivity screen to identify potential off-target kinases.[7] 3. Rescue Experiment: If a specific off-target is suspected, overexpress a drug-resistant mutant of that target to see if it rescues the cytotoxic phenotype.

Discrepancy between biochemical and cellular assay results.	Differences in ATP concentration, cell permeability, or efflux pump activity.	1. Cellular Target Engagement Assay: Perform a Cellular Thermal Shift Assay (CETSA) to confirm that RK-582 is binding to Tankyrase in intact cells. 2. Efflux Pump Inhibition: Co-treat with known inhibitors of ABC transporters (e.g., verapamil for P-glycoprotein) to see if the cellular potency of RK-582 increases.
Variability in results between different cell lines.	Expression levels of on-target or off-target proteins may differ.	1. Target Expression Analysis: Quantify the protein levels of Tankyrase 1 and 2 in the cell lines being used. 2. Genetic Background: Consider the mutational status of key signaling pathways (e.g., APC, β -catenin) in your cell lines, as this can influence the cellular response to Tankyrase inhibition.

Data Presentation

Table 1: In Vitro Inhibitory Activity of **RK-582**

Target	IC50 (nM)
Tankyrase 1 (TNKS1/PARP5A)	36.1[8]
PARP1	18.168[8]

Table 2: Selectivity Profile of **RK-582** within the PARP Family

Target	Selectivity vs. TNKS1/2
PARP1	>200-fold[3]
PARP2	>200-fold[3]
PARP10	>200-fold[3]

Experimental Protocols

Protocol 1: In Vitro Kinase Inhibition Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory activity of **RK-582** against a purified kinase in vitro.

Materials:

- Purified recombinant kinase
- Kinase-specific substrate
- **RK-582** stock solution (in DMSO)
- Kinase reaction buffer
- ATP solution
- ADP-Glo™ Kinase Assay Kit (Promega) or similar detection reagent
- White, opaque 384-well assay plates
- Plate reader capable of measuring luminescence

Procedure:

- Compound Preparation: Prepare serial dilutions of **RK-582** in kinase reaction buffer. The final DMSO concentration should be kept constant across all wells and should not exceed 1%.

- Kinase Reaction Setup:
 - Add 5 μ L of diluted **RK-582** or vehicle control to the wells of the assay plate.
 - Add 10 μ L of a 2X kinase/substrate mixture to each well.
 - Pre-incubate the plate at room temperature for 15 minutes.
- Initiation of Kinase Reaction:
 - Add 10 μ L of a 2X ATP solution to each well to start the reaction. The final ATP concentration should be at or near the K_m for the specific kinase.
 - Incubate the plate at 30°C for 60 minutes.
- Termination and Signal Detection (using ADP-Glo™):
 - Add 25 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.
 - Add 50 μ L of Kinase Detection Reagent to each well.
 - Incubate at room temperature for 30-60 minutes to generate a luminescent signal.
- Data Acquisition and Analysis:
 - Measure luminescence using a plate reader.
 - Plot the percentage of inhibition against the logarithm of the **RK-582** concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Protocol 2: Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol is designed to verify the binding of **RK-582** to its target protein, Tankyrase, in intact cells.

Materials:

- Cells expressing the target protein
- Complete cell culture medium
- **RK-582** stock solution (in DMSO)
- Phosphate-buffered saline (PBS)
- Lysis buffer with protease inhibitors
- Antibody specific for the target protein (Tankyrase-1 or -2)
- Secondary antibody conjugated to HRP
- Chemiluminescence detection reagent
- Thermal cycler
- Western blotting equipment

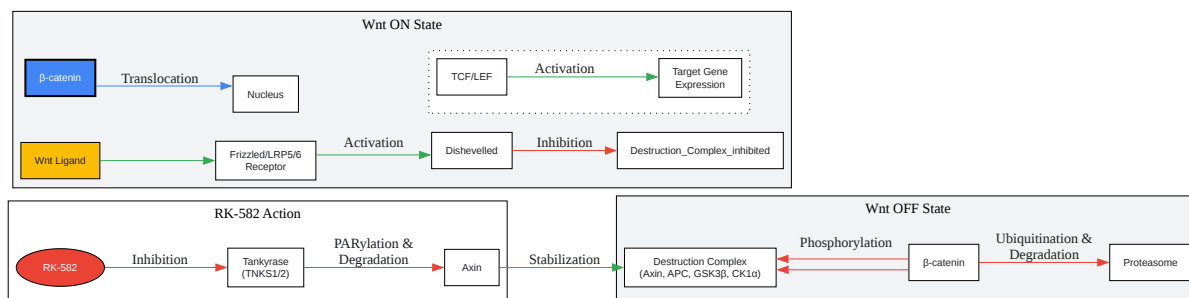
Procedure:

- Cell Treatment:
 - Culture cells to 70-80% confluency.
 - Treat cells with the desired concentration of **RK-582** or vehicle control (DMSO) for 1-2 hours at 37°C.
- Heat Challenge:
 - Harvest cells and resuspend in PBS.
 - Aliquot the cell suspension into PCR tubes.
 - Heat the tubes at a range of temperatures (e.g., 40°C to 70°C in 3°C increments) for 3 minutes in a thermal cycler, followed by cooling at room temperature for 3 minutes.

- Cell Lysis and Protein Quantification:
 - Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
 - Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.
 - Carefully collect the supernatant containing the soluble protein fraction.
 - Determine the protein concentration of the soluble fractions.
- Western Blot Analysis:
 - Normalize the protein concentrations for all samples.
 - Perform SDS-PAGE and transfer the proteins to a PVDF membrane.
 - Probe the membrane with the primary antibody against the target protein, followed by the HRP-conjugated secondary antibody.
 - Detect the signal using a chemiluminescence imager.
- Data Analysis:
 - Quantify the band intensities for the target protein at each temperature.
 - Plot the normalized band intensity against the temperature for both the vehicle- and **RK-582**-treated samples. A shift in the melting curve to a higher temperature in the presence of **RK-582** indicates target engagement.

Signaling Pathways and Experimental Workflows

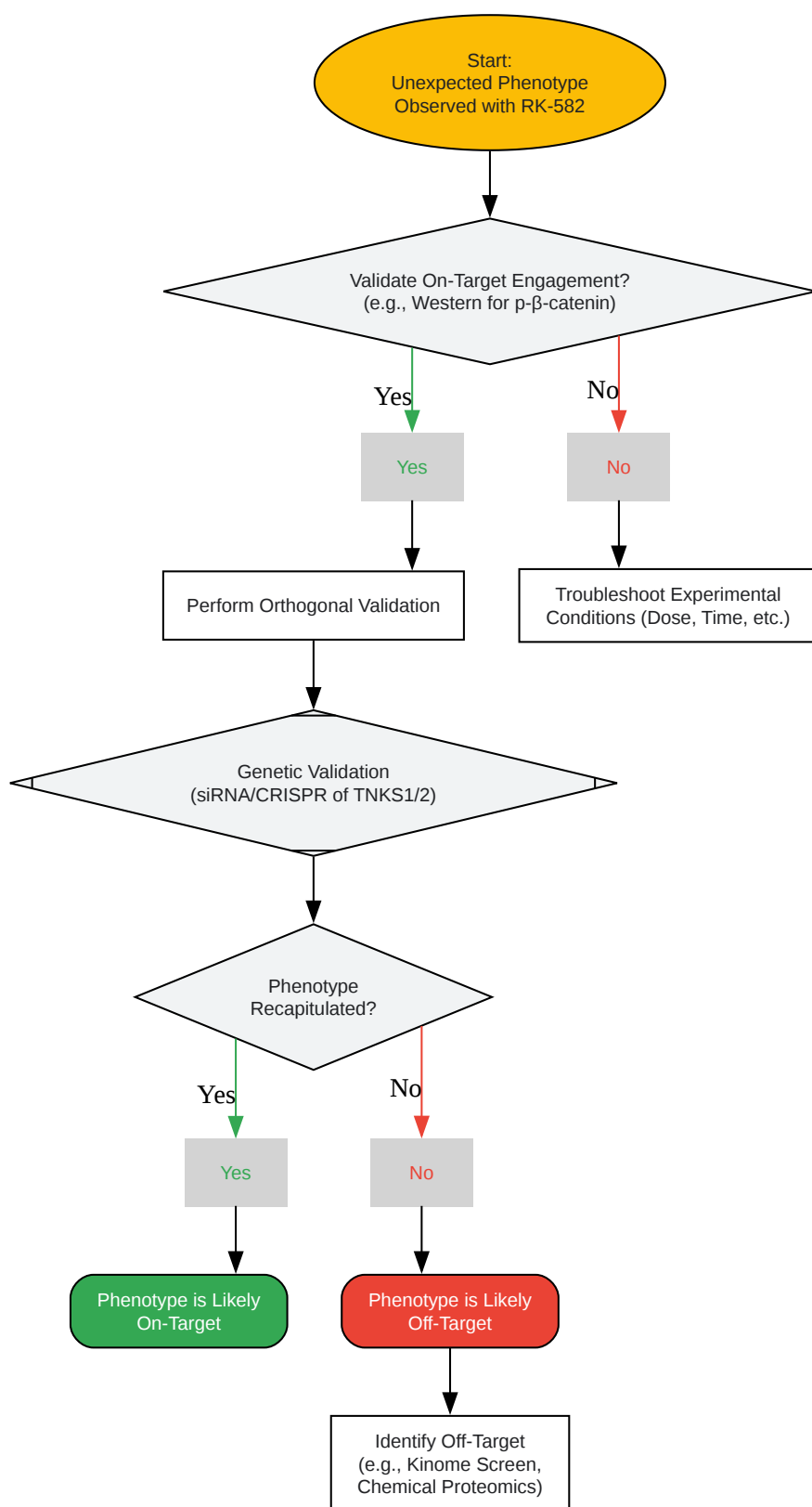
On-Target Signaling Pathway: Wnt/ β -catenin



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Caption: The Wnt/β-catenin signaling pathway and the mechanism of action of **RK-582**.

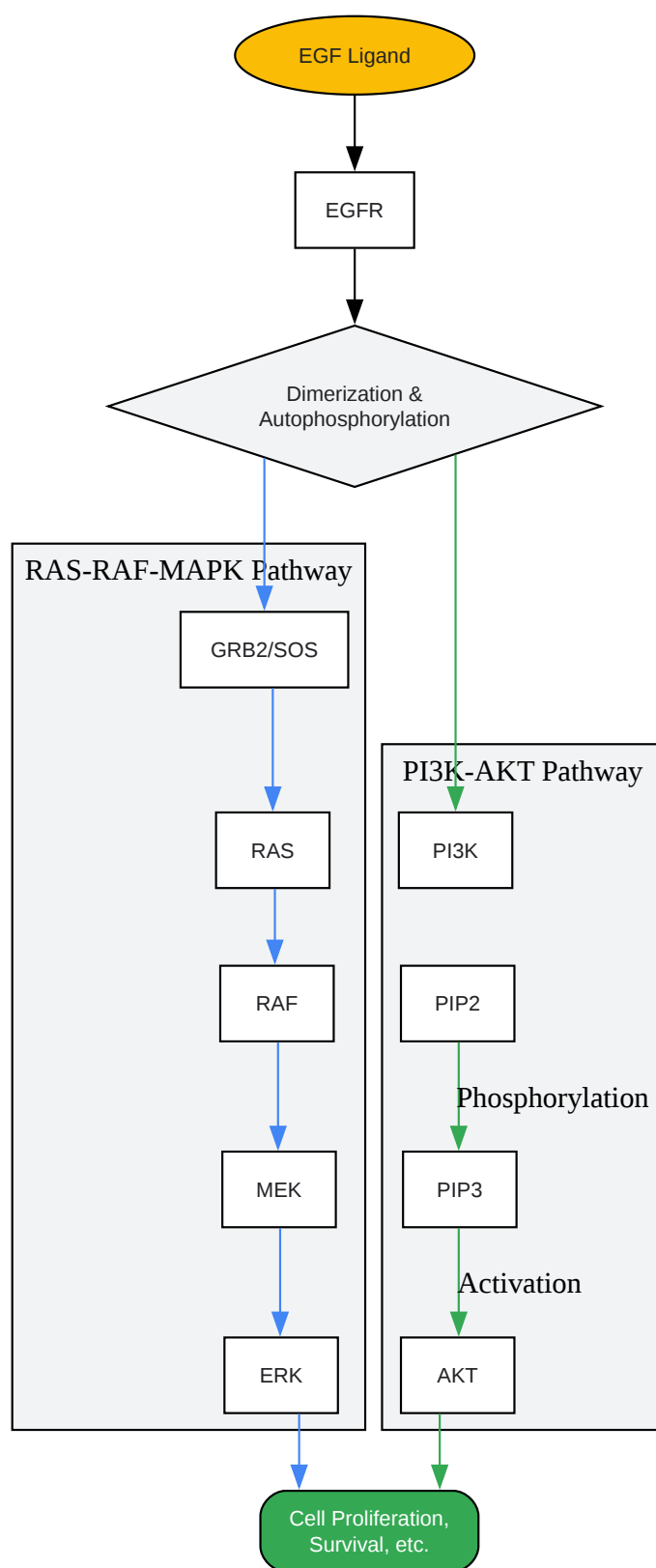
Experimental Workflow: Troubleshooting Off-Target Effects



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Caption: A logical workflow for troubleshooting and distinguishing between on-target and potential off-target effects of **RK-582**.

Potential Off-Target Signaling Pathway: EGFR



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Caption: A simplified diagram of the EGFR signaling pathway, a potential off-target class for spiroindolinone compounds.

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